

Technical Guide: Water Solubility of Direct Blue 199

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Compound of Interest

Compound Name: C.I. Acid Blue 199

Cat. No.: B1172416

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the water solubility of Direct Blue 199 (C.I. 74190; CAS No. 12222-04-7), a phthalocyanine-class synthetic dye. The document outlines quantitative solubility data, detailed experimental protocols for solubility determination, and a workflow for this process.

Quantitative Solubility Data

The water solubility of Direct Blue 199 is dependent on temperature. The available data is summarized in the table below for easy comparison.

Temperature (°C)	Solubility (g/L)
20	20[1][2][3]
90	150 - 180[4]

Experimental Protocol for Determining Water Solubility

A standardized method for determining the water solubility of chemical substances is crucial for reproducibility and regulatory purposes. The following protocol is based on the OECD Test

Guideline 105, specifically the "Flask Method," which is appropriate for substances with a solubility greater than 10^{-2} g/L.[3][5][6]

2.1. Principle

A supersaturated solution of Direct Blue 199 in water is created and allowed to equilibrate at a constant temperature. After equilibration, the concentration of the dye in the aqueous phase is determined by a suitable analytical method.

2.2. Materials and Apparatus

- Direct Blue 199 (analytical standard)
- Deionized or distilled water
- Constant temperature water bath or shaker
- Glass flasks with stoppers
- Centrifuge
- Analytical balance
- UV-Vis Spectrophotometer or other suitable analytical instrument
- Standard laboratory glassware (pipettes, volumetric flasks, etc.)

2.3. Procedure

- Preliminary Test: To estimate the approximate solubility and equilibration time, add an excess amount of Direct Blue 199 to a flask containing a known volume of water. Agitate the mixture at the desired temperature (e.g., 20°C) and periodically measure the concentration of the dye in the solution until it remains constant.
- Definitive Test:
 - Prepare at least three flasks, each containing a known volume of water.

- Add an excess amount of Direct Blue 199 to each flask, as determined from the preliminary test.
- Place the stoppered flasks in a constant temperature bath and agitate for a period slightly longer than the equilibration time determined in the preliminary test. A minimum of 24 hours is recommended.
- After equilibration, cease agitation and allow the flasks to stand in the constant temperature bath for at least 24 hours to allow for phase separation.
- If necessary, centrifuge the samples at the test temperature to facilitate the separation of the undissolved dye.
- Carefully withdraw an aliquot from the clear supernatant of each flask.
- Determine the concentration of Direct Blue 199 in each aliquot using a validated analytical method (e.g., UV-Vis spectrophotometry at its λ_{max} of approximately 610 nm).^{[1][2][3]}
- Data Analysis:
 - Calculate the mean solubility from the measurements of the three flasks.
 - The results should be reported in g/L, along with the test temperature and the analytical method used.

Experimental Workflow

The following diagram illustrates the logical workflow for the experimental determination of the water solubility of Direct Blue 199.

Workflow for Water Solubility Determination

Signaling Pathways

Currently, there is no specific information available in the scientific literature detailing the direct interaction of Direct Blue 199 with cellular signaling pathways. Its primary applications are in the dyeing industry for materials such as cellulose fiber, silk, and leather, and it is also used as a biochemical reagent.^{[1][2]} Toxicological studies have focused on general hazards like skin

and eye irritation but have not elucidated specific molecular signaling cascades.[7][8] Further research would be required to investigate any potential effects of Direct Blue 199 on biological signaling.

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